

Essential Safety and Operational Guide for 2-Bromo-1-phenylpropane

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Compound of Interest

Compound Name: 2-Bromo-1-phenylpropane

Cat. No.: B146064

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This guide provides immediate, essential safety and logistical information for handling **2-Bromo-1-phenylpropane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling, storage, and disposal of this chemical.

Chemical Identification and Properties

Property	Value	References
CAS Number	2114-39-8	[1][2]
Molecular Formula	C ₉ H ₁₁ Br	[3]
Molecular Weight	199.09 g/mol	
Appearance	Colorless to light brown clear liquid	[1]
Boiling Point	107-109 °C at 16 mmHg	
Density	1.291 g/mL at 25 °C	
Flash Point	90 °C (194 °F) - closed cup	[1]
Solubility	Sparingly soluble in water	[3]

Hazard Identification and Classification

2-Bromo-1-phenylpropane is a hazardous chemical requiring careful handling.^[1] It is a combustible liquid and vapor.^{[1][2]} The toxicological properties of this material have not been fully investigated.^[1]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory system)	3	H335: May cause respiratory irritation
Acute toxicity, Oral	-	Harmful if swallowed
Flammable liquids	-	Combustible liquid

References:^{[1][2][3]}

Personal Protective Equipment (PPE)

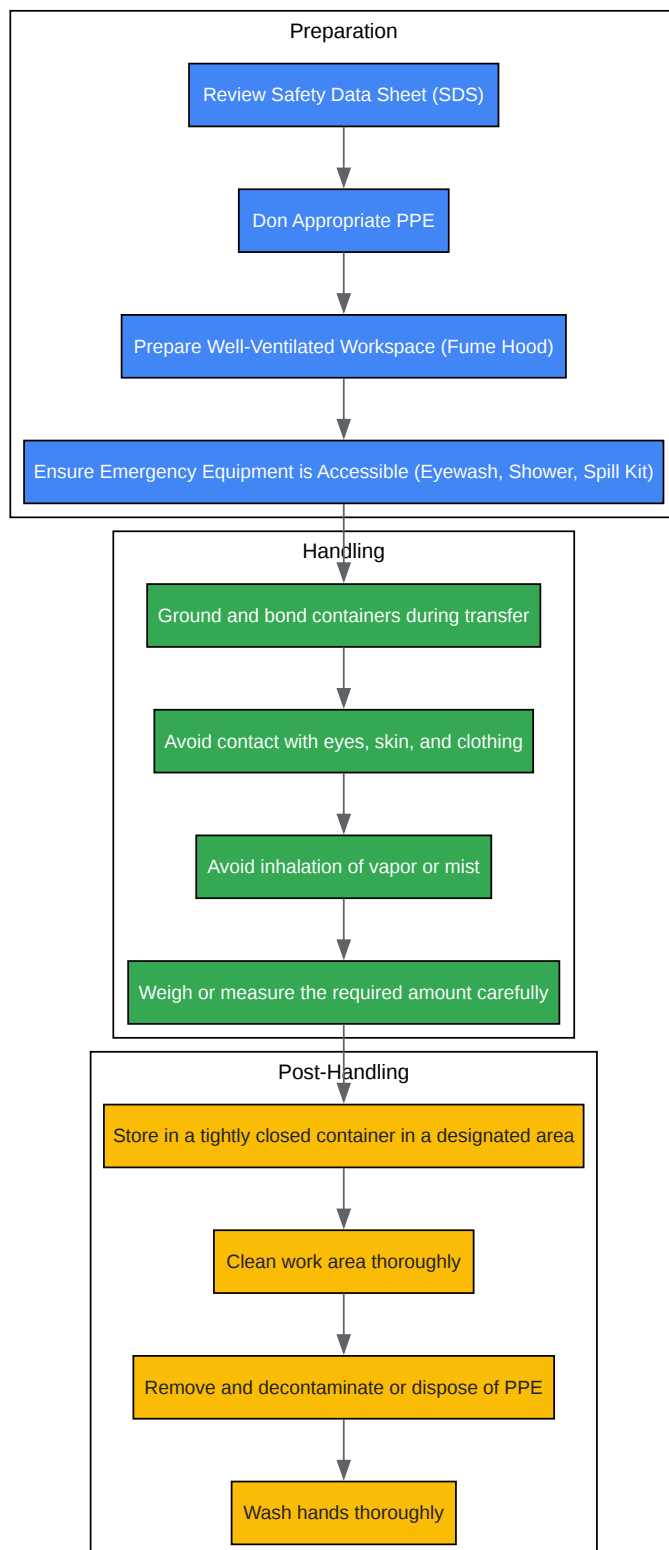
Strict adherence to PPE guidelines is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification	References
Eye/Face Protection	Chemical splash goggles or face shield.	[1] [2]
Skin Protection	Wear appropriate protective gloves (e.g., Butyl rubber, Viton®) and a lab coat or chemical-resistant apron.	[1] [2] [4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter (e.g., type ABEK) if working in a poorly ventilated area or if exposure limits are exceeded.	[1]
Footwear	Closed-toe shoes are required.	[5]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **2-Bromo-1-phenylpropane**.

Workflow for Handling 2-Bromo-1-phenylpropane



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Caption: Procedural workflow for the safe handling of **2-Bromo-1-phenylpropane**.

Emergency Procedures

Immediate and appropriate response to an exposure or spill is critical.

Exposure Route	First Aid Measures	References
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1] [2]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[1] [2]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.	[1] [2]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1] [2]

Spill and Disposal Plan

Proper management of spills and waste is essential to prevent environmental contamination and further exposure.

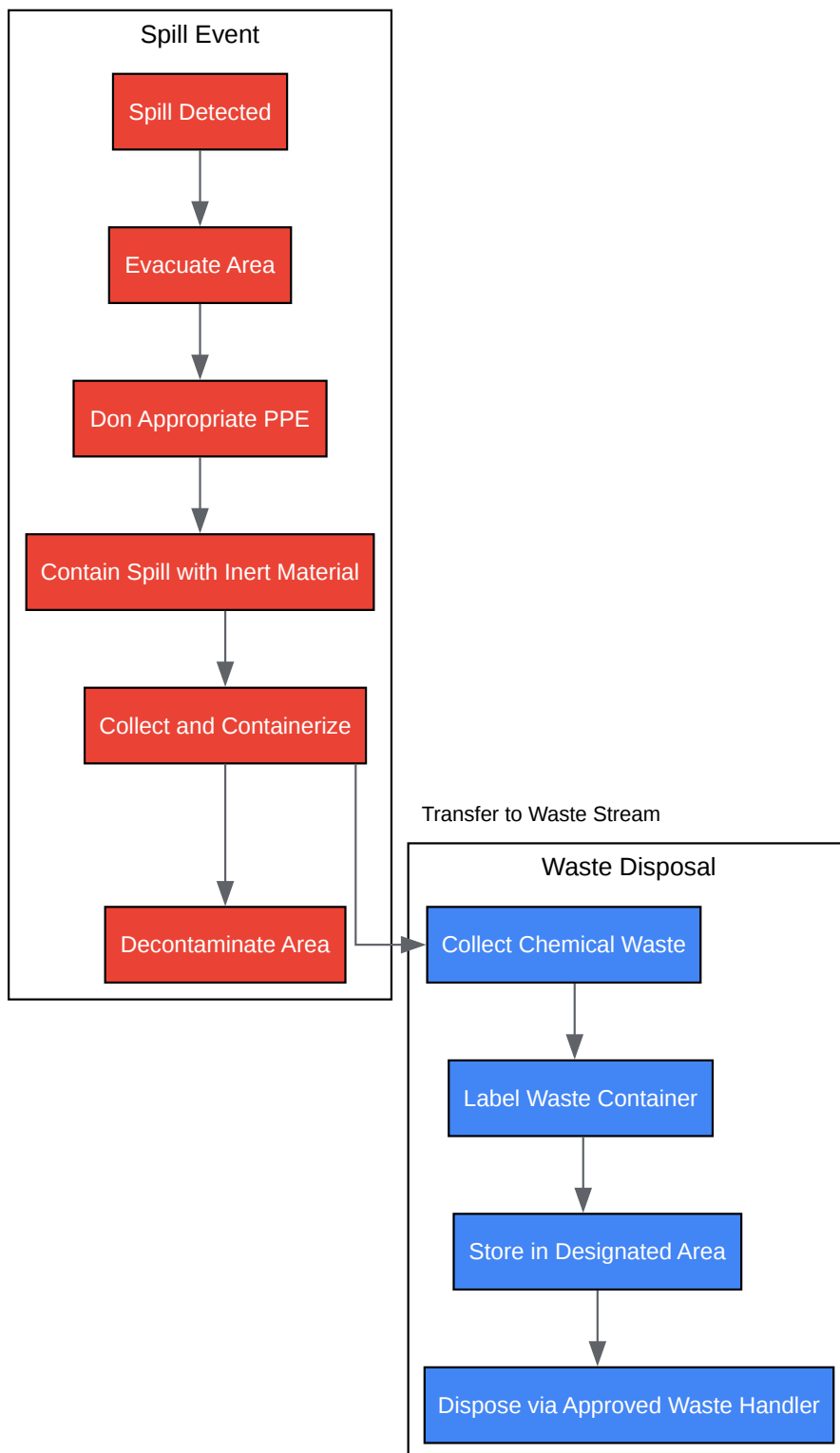
Spill Response:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.
- Contain: Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#)
- Collect: Place the absorbed material into a suitable, labeled container for disposal.[\[1\]](#)[\[2\]](#)
- Clean: Clean the spill area thoroughly.
- PPE: Wear appropriate PPE during the entire cleanup process.[\[1\]](#)

Waste Disposal:

- Dispose of **2-Bromo-1-phenylpropane** and any contaminated materials in accordance with local, state, and federal regulations.[\[2\]](#)
- Do not allow the product to enter drains.[\[2\]](#)
- Containers, even if empty, may retain product residue and can be dangerous.[\[1\]](#)

Disposal and Spill Management Logic



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Caption: Logical flow for spill response and waste disposal of **2-Bromo-1-phenylpropane**.

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